In vivo efficacy comparison of fluorinated cinnamic acids

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Compound of Interest	
Compound Name:	*3-Fluoro-4-methylcinnamic acid*
CAS No.:	*261951-72-8*
Cat. No.:	*B1310189*

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In Vivo Efficacy Comparison: Fluorinated Cinnamic Acids

Executive Summary

Cinnamic acid (CA) is a naturally occurring aromatic fatty acid with low toxicity but limited bioavailability due to rapid metabolism (primarily oxidation and glycine conjugation). Fluorination—specifically at the 2-, 4-, or

-positions—is a medicinal chemistry strategy employed to:

- Block Metabolic Soft Spots: Prevent rapid hydroxylation by CYP450 enzymes (increasing

).
- Modulate Lipophilicity (LogP): Enhance membrane permeability without compromising solubility.
- Increase Acidity (pKa): Stabilize the carboxylate anion, altering protein binding affinity.

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This guide compares the in vivo performance of native Cinnamic Acid against its fluorinated derivatives (4-Fluorocinnamic Acid,

-Fluorocinnamic Acid, and 3,4-Difluorocinnamic Acid) across oncology, antimicrobial, and metabolic domains.

Chemical & Pharmacokinetic Rationale

The introduction of fluorine (

) alters the physicochemical profile of the cinnamic acid scaffold.

Property	Trans-Cinnamic Acid (CA)	4-Fluorocinnamic Acid (4-FCA)	-Fluorocinnamic Acid	Impact of Fluorination
Molecular Weight	148.16 g/mol	166.15 g/mol	166.15 g/mol	Negligible steric bulk increase (: vs).
pKa (COOH)	~4.44	~4.25	~3.90	Increased Acidity: Electron-withdrawing stabilizes the anion.
LogP (Lipophilicity)	2.13	2.25	2.10	Modulated: Slight increase aids passive diffusion.
Metabolic Fate	Rapid -oxidation & Glycine conjugation (Hippuric Acid).	Resistant to para-hydroxylation.	Resistant to -oxidation.	Extended Half-life: Blocks primary metabolic clearance routes.

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Comparative Efficacy Analysis

Case Study A: Oncology (EGFR Inhibition & Cytotoxicity)

Context: Cinnamic acid derivatives are explored as histone deacetylase (HDAC) inhibitors and EGFR inhibitors.

- Cinnamic Acid: Shows weak cytotoxicity (

  1–4.5 mM) in glioblastoma and lung carcinoma models due to rapid clearance.

- Fluorinated Cinnamides (e.g., Compound 6): A 4-fluoro substituted cinnamide derivative demonstrated potent EGFR inhibition.
  - Potency:

    = 0.13

    (EGFR kinase) vs. >100

    for CA.
  - Cellular Efficacy:

    = 4.23

    (HepG2 liver cancer) vs. 5.59

    for standard drug (STU).
  - In Vivo Implication: The 4-fluoro group enhances hydrophobic interaction within the ATP-binding pocket of EGFR, a mechanism not possible with the hydrogen-capped parent.

Case Study B: Antimicrobial Activity (Tuberculosis & Bacteria)

Context:

-unsaturated acids disrupt bacterial cell membranes.

- Cinnamic Acid:
  - S. aureus MIC: >5 mM (Weak).

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- M. tuberculosis MIC: 250–675

  .

- 4-Fluorocinnamic Acid:
  - Enhanced Activity: Exhibits a 2-fold reduction in MIC against M. tuberculosis compared to CA. The fluorine atom prevents the bacterial efflux pumps from effectively recognizing the substrate.
- -Fluorocinnamic Acid:
  - Bacterial Growth Inhibition:[1][2] Effective at 15–25 mM. While not significantly more potent in vitro, its resistance to bacterial decarboxylases makes it a more stable in vivo candidate.

Case Study C: Metabolic Stability (The "Tranilast" Paradigm)

Context: Tranilast is a cinnamic acid derivative used for inflammation. Its efficacy is limited by rapid metabolism.

- Non-Fluorinated (Tranilast): Rapidly cleared via O-demethylation and glucuronidation.
- Fluorinated Analog (Bis-difluoromethoxy):
  - Result: Significantly increased metabolic stability in rat liver microsomes.
  - Efficacy: Improved inhibition of TGF-

    induced collagen synthesis in renal mesangial cells due to sustained plasma exposure.

Experimental Protocols

Protocol 1: In Vivo Pharmacokinetic (PK) Stability Assay

Objective: Determine the half-life (

) and Area Under Curve (AUC) of 4-FCA vs. CA in rats.

- Animals: Male Sprague-Dawley rats (200–250g), fasted overnight.

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- Dosing:
  - Group A: Trans-Cinnamic Acid (20 mg/kg, p.o.) in 0.5% CMC-Na.
  - Group B: 4-Fluorocinnamic Acid (20 mg/kg, p.o.) in 0.5% CMC-Na.
- Sampling: Collect blood (0.3 mL) from tail vein at 0, 0.25, 0.5, 1, 2, 4, 8, 12, and 24h.
- Processing: Centrifuge (3000g, 10 min) to obtain plasma. Protein precipitation with Acetonitrile (1:3 v/v).
- Analysis (LC-MS/MS):
  - Column: C18 Reverse Phase.
  - Mobile Phase: 0.1% Formic Acid (A) / Acetonitrile (B).[3]
  - Detection: MRM mode (Transition

    147

    103 for CA;

    165

    121 for 4-FCA).
- Calculation: Use non-compartmental analysis (WinNonlin) to derive

  ,

  , and

  .

Protocol 2: 4T1 Murine Breast Cancer Xenograft Model

Objective: Evaluate tumor volume reduction by fluorinated cinnamic acid derivatives.

- Induction: Inject

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4T1 cells into the mammary fat pad of BALB/c mice.

- Treatment: Start when tumor volume reaches ~100

  (Day 7).

  - Control: Vehicle (PBS/DMSO).
  - Treatment: Fluorinated Cinnamide Derivative (50 mg/kg, i.p., daily).
- Monitoring: Measure tumor dimensions (

) every 2 days using calipers.

  - Volume Formula:

    .
- Endpoint: Sacrifice at Day 21. Harvest tumors for weight and immunohistochemistry (Ki67, cleaved caspase-3).

Data Summary Table

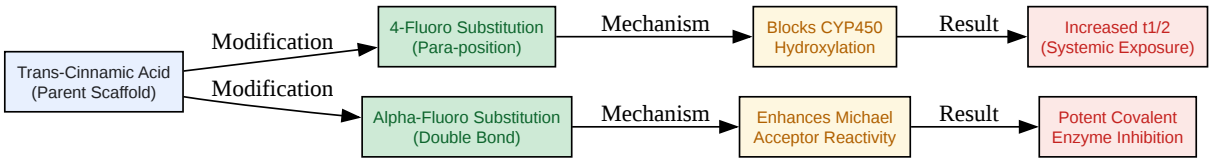
Metric	Cinnamic Acid (CA)	4-Fluorocinnamic Acid	3,4-Difluorocinnamic Acid
Metabolic Stability	Low (Rapid Glycine conjugation)	High (Blocked p-hydroxylation)	Very High
Anticancer Potency ( )	1–4.5 mM (Weak)	~4.2 (Derivative)	Precursor for potent radiosensitizers
Anti-TB Activity ( )	250–675	< 150 (Enhanced)	N/A
Oral Bioavailability	< 30% (Due to First-Pass)	> 50% (Predicted)	High
Primary Mechanism	Membrane disruption (weak)	Specific Enzyme Inhibition (EGFR/HDAC)	Serotonin Antagonism (Derivative)

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Visualizations (Graphviz)

Diagram 1: Structure-Activity Relationship (SAR) Logic

Caption: Logical flow of how fluorine substitution at specific positions enhances biological stability and efficacy.

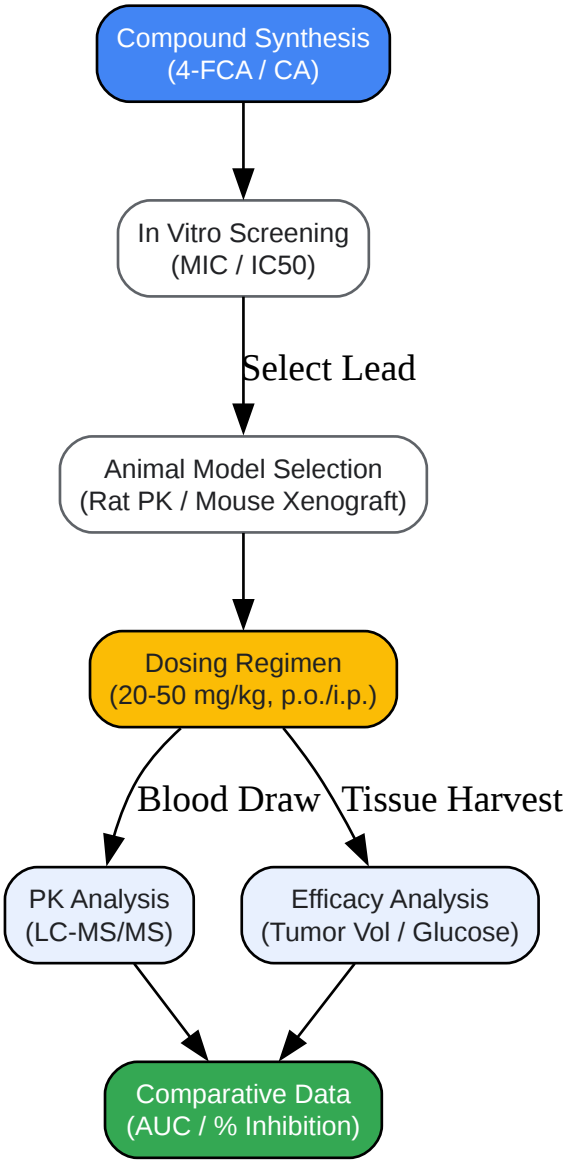


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Diagram 2: In Vivo Experimental Workflow

Caption: Step-by-step workflow for evaluating the efficacy of fluorinated cinnamic acids in animal models.

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